

Personal protective equipment for handling N6-Carboxymethyl-ATP

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Compound of Interest

Compound Name: **N6-Carboxymethyl-ATP**

Cat. No.: **B12369107**

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Essential Safety and Handling Guide for N6-Carboxymethyl-ATP

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N6-Carboxymethyl-ATP**. The following information is crucial for researchers, scientists, and professionals in drug development to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **N6-Carboxymethyl-ATP**, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The recommended PPE is based on standard laboratory practices for handling similar chemical compounds.

A risk assessment should be conducted to determine the specific PPE required for the tasks to be performed.[\[1\]](#)[\[2\]](#)

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. ^{[3][4]} A face shield may be necessary for tasks with a high risk of splashing. ^[4]	To shield eyes from potential splashes, dust, or flying particles. ^[4]
Hand Protection	Disposable nitrile gloves are the minimum requirement. ^[1] For increased protection, consider double-gloving or using chemical-resistant gloves. ^{[1][4]}	To prevent skin contact and absorption of the chemical. ^{[4][5]}
Body Protection	A standard laboratory coat is required to protect skin and clothing from spills. ^{[2][4]}	To provide a barrier against accidental splashes and contamination. ^{[2][4]}
Respiratory Protection	Generally not required in a well-ventilated area. If dust or aerosols are likely to be generated, a suitable respirator (e.g., N95) should be used. ^{[3][4][6]}	To prevent inhalation of airborne particles.

Operational Plan and Handling

Safe handling of **N6-Carboxymethyl-ATP** is paramount to prevent accidental exposure and maintain the integrity of the compound.

- Ventilation: Always work in a well-ventilated laboratory.^{[5][7]}
- Avoid Contact: Take precautions to avoid contact with the eyes, skin, and clothing.^{[3][5]}
- Avoid Inhalation: Do not breathe dust or aerosols.^[3]
- Hygiene: Practice good industrial hygiene.^[3] Wash hands thoroughly after handling and before eating, drinking, or smoking.^[5]

- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.[3][5][8] For long-term stability, storage at -20°C is often recommended for similar compounds.[9]

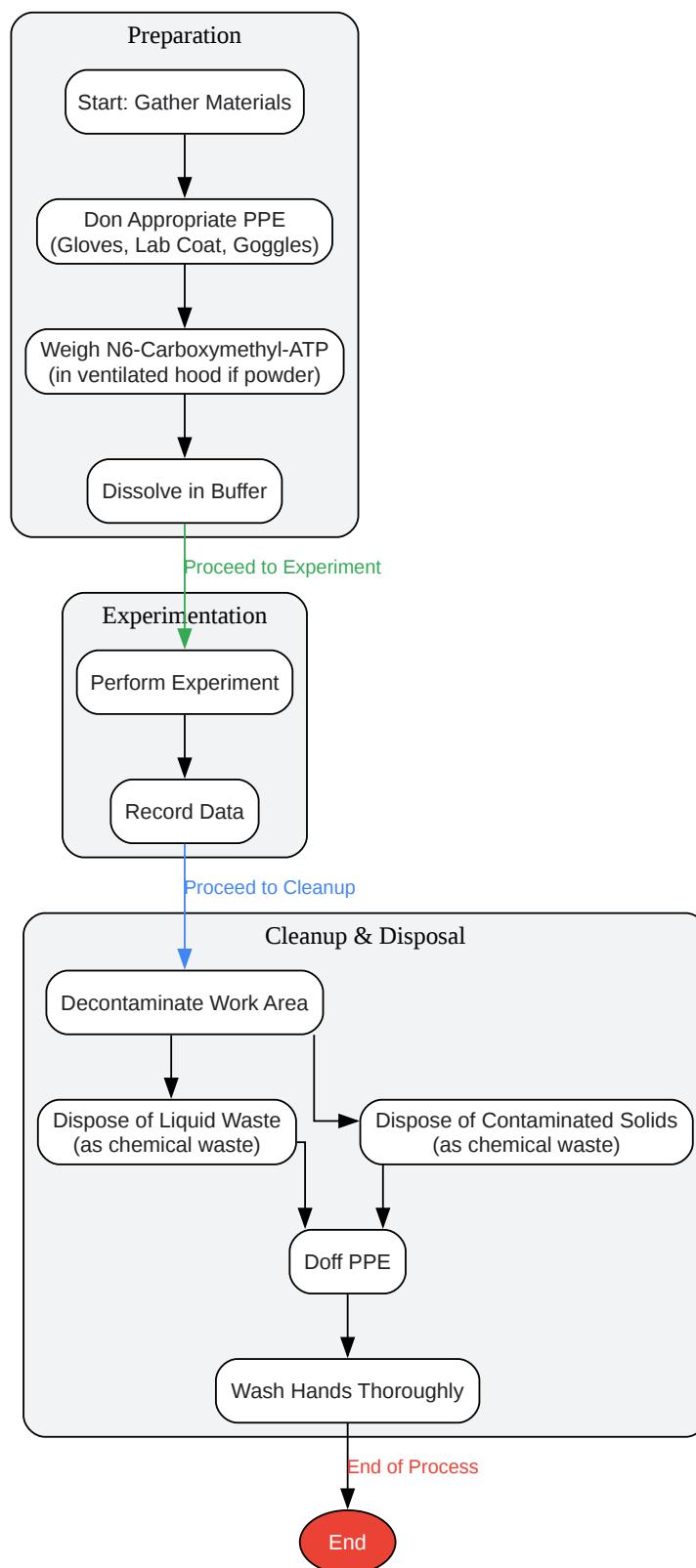
Disposal Plan

Proper disposal of **N6-Carboxymethyl-ATP** and any associated waste is critical to ensure environmental safety and regulatory compliance.

- Consult Safety Office: Before disposal, consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.[8]
- Chemical Waste: Dispose of unused **N6-Carboxymethyl-ATP** as chemical waste in accordance with federal, state, and local regulations.[8][10]
- No Drain Disposal: Do not dispose of the compound down the drain.[8][11]
- Empty Containers: Triple-rinse empty containers with a suitable solvent. Collect the rinsate and dispose of it as chemical waste.[8]
- Contaminated Materials: Any materials contaminated with **N6-Carboxymethyl-ATP**, such as gloves, wipes, or pipette tips, should be collected in a designated container and disposed of as chemical waste.[8]

Experimental Workflow for Handling N6-Carboxymethyl-ATP

The following diagram illustrates the standard workflow for handling **N6-Carboxymethyl-ATP**, from preparation to disposal, incorporating key safety checkpoints.

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Caption: Workflow for safe handling of **N6-Carboxymethyl-ATP**.

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